

# storage and handling instructions for in vivo grade OX86 antibody

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Compound of Interest

Anti-Mouse OX40/CD134 (LALAPG) Antibody (OX86)

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# **Application Notes and Protocols: In Vivo Grade OX86 Antibody**

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper storage, handling, and application of the in vivo grade OX86 antibody. The OX86 antibody is a rat monoclonal antibody (IgG1) that specifically targets the murine CD134, also known as OX40 or TNFRSF4. It functions as an agonist, stimulating the OX40 signaling pathway to enhance T-cell responses, making it a valuable tool in immunology and cancer immunotherapy research.

### Storage and Handling

Proper storage and handling are critical to maintain the integrity and functionality of the in vivo grade OX86 antibody.

Storage Recommendations:



Condition	Temperature	Duration	Notes
Short-term Storage	2-8°C	Up to 1 month	Store in a sterile condition as received. [1][2][3]
Long-term Storage	-80°C	Extended periods	Aseptically aliquot into working volumes and store. Avoid repeated freeze-thaw cycles.[1] [3][4] Some suppliers recommend ≤ -70°C. [2]

#### Formulation and Stability:

The antibody is typically supplied in a sterile, preservative-free phosphate-buffered saline (PBS) solution (0.01 M PBS, 150 mM NaCl, pH 7.2-7.4) without any carrier proteins.[1][5] Due to the inherent properties of antibodies, some precipitation may occur over time.[1][5] If precipitation is observed, it can be removed by aseptic centrifugation and/or filtration.[1][2]

#### **Key Handling Precautions:**

- Aseptic Technique: Always use sterile techniques when handling the antibody to prevent microbial contamination.
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can denature the antibody, leading to a loss of activity.[1][2][3][4] Aliquoting the antibody into single-use volumes for long-term storage is highly recommended.[1][2][3][4]
- Dilution: If dilution is necessary, use a sterile, endotoxin-free buffer as recommended by the supplier. Some suppliers recommend a specific in vivo antibody diluent.[5]

## **Mechanism of Action and Signaling Pathway**

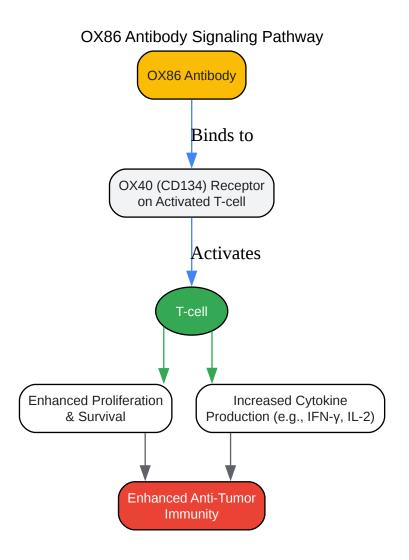
The OX86 antibody is an agonist that binds to OX40 (CD134), a member of the tumor necrosis factor receptor (TNFR) superfamily.[5][6] OX40 is primarily expressed on activated CD4+ and



CD8+ T cells, as well as on other immune cells like regulatory T cells (Tregs), natural killer (NK) cells, and NKT cells.[1][4][5]

Binding of the OX86 antibody to OX40 provides a co-stimulatory signal to T cells, leading to:

- Enhanced T-cell Proliferation and Survival: Promotes the clonal expansion of antigen-specific T cells.[5]
- Increased Cytokine Production: Boosts the production of effector cytokines such as IL-2 and IFN-y.[5]
- Inhibition of T-cell Tolerance: Can prevent the induction of an unresponsive state in T cells.[5]
- Enhanced Anti-Tumor Immunity: By activating T cells, the OX86 antibody can delay tumor growth in vivo.[5][6][7]





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Caption: OX86 antibody binds to and activates the OX40 receptor on T-cells.

## In Vivo Experimental Protocol: Anti-Tumor Efficacy Study

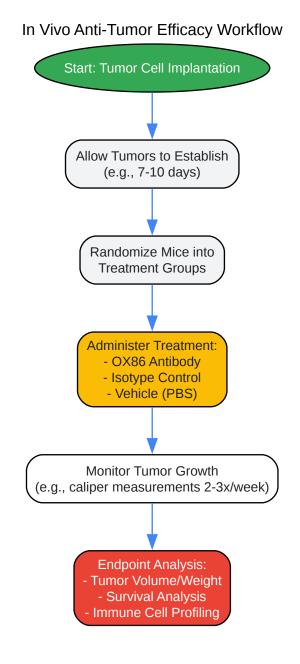
This protocol provides a general framework for evaluating the anti-tumor efficacy of the in vivo grade OX86 antibody in a murine tumor model.

#### Materials:

- In vivo grade OX86 antibody
- Sterile, endotoxin-free PBS or recommended diluent
- Tumor-bearing mice (e.g., C57BL/6 or BALB/c with syngeneic tumors)
- Isotype control antibody (rat IgG1)
- · Sterile syringes and needles

**Experimental Workflow:** 





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Caption: Workflow for an in vivo anti-tumor efficacy study using OX86 antibody.

#### Procedure:

- Tumor Cell Implantation: Subcutaneously implant tumor cells into the flank of the mice.
- Tumor Growth and Grouping: Allow tumors to reach a palpable size (e.g., 50-100 mm<sup>3</sup>). Randomize mice into treatment groups (e.g., n=8-10 mice per group):



- Vehicle control (e.g., sterile PBS)
- Isotype control (rat IgG1)
- OX86 antibody
- Antibody Preparation and Administration:
  - On the day of treatment, thaw the OX86 antibody and isotype control on ice.
  - Dilute the antibodies to the desired concentration using sterile, endotoxin-free PBS. A typical dose for in vivo studies can range from 100 μg per mouse to 15 mg/kg, administered intraperitoneally (i.p.).[7][8] The optimal dose and schedule should be determined for each specific tumor model and experimental setup.
  - Administer the prepared solutions to the respective groups. A common treatment schedule is twice a week for two weeks.[7]
- Monitoring and Data Collection:
  - Measure tumor dimensions with calipers 2-3 times per week and calculate tumor volume (e.g., Volume = 0.5 x Length x Width²).
  - Monitor the body weight and overall health of the mice.
  - Record survival data.
- Endpoint Analysis:
  - At the end of the study (based on tumor size limits or a pre-determined time point),
     euthanize the mice.
  - Excise tumors and record their final weight.
  - Tumors and spleens can be harvested for further analysis, such as flow cytometry to assess the immune cell populations (e.g., CD4+ and CD8+ T cells).

## **Quality Control and Product Specifications**



The in vivo grade OX86 antibody is manufactured to ensure high purity and low endotoxin levels, making it suitable for in vivo applications.

Parameter	Specification	Significance
Purity	≥95% by SDS-PAGE	Ensures the absence of contaminating proteins.[1][5]
≥98% monomer by SEC	Indicates a low level of antibody aggregates, which can affect efficacy and safety.  [1][3]	
Endotoxin Level	<0.5 EU/mg (or lower)	Minimizes the risk of non- specific inflammatory responses in vivo.[1][3]
Concentration	Typically ≥ 5.0 mg/ml	Provides a concentrated stock for convenient dilution.[1][5]

Note: Always refer to the lot-specific datasheet provided by the supplier for the most accurate and up-to-date information. Each investigator should determine their own optimal working dilution for specific applications.[4]

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